

Physical properties of 1-Ethylcyclopentanol (boiling point, density)

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Compound of Interest

Compound Name: 1-Ethylcyclopentanol

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An In-depth Technical Guide to the Physical Properties of 1-Ethylcyclopentanol

This guide provides a comprehensive overview of the key physical properties of **1-Ethylcyclopentanol** (CAS No. 1462-96-0), a versatile cyclic alcohol utilized as a building block in the synthesis of agrochemicals, pharmaceuticals, and fragrances.^{[1][2]} This document is intended for researchers, scientists, and drug development professionals, offering a detailed summary of its boiling point and density, along with the experimental protocols for their determination.

Physical Properties of 1-Ethylcyclopentanol

1-Ethylcyclopentanol is typically a colorless to light yellow liquid.^{[1][2]} Its key physical characteristics are summarized in the table below. The presented values are compiled from various sources and represent a range of experimentally determined and reported data.

Physical Property	Value	Conditions
Boiling Point	153-154 °C	at 760 mmHg
153 °C	lit.	
162.8 °C	at 760 mmHg	
Density	0.909 g/mL	at 25 °C[1][3][4]
0.918-0.922 g/mL	at 20 °C	
0.926 g/cm ³	Not specified	
0.938 g/mL	Not specified	

Experimental Protocols

The following sections detail the standard methodologies for the experimental determination of the boiling point and density of a liquid compound such as **1-Ethylcyclopentanol**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[5] Accurate determination of the boiling point is crucial for substance identification and purity assessment.[6][7]

1. Micro-Reflux Method:

This method is suitable when only a small volume of the sample is available.[8]

- Apparatus: A small test tube, a thermometer, a heating block or oil bath, and a magnetic stirrer.
- Procedure:
 - Approximately 0.5 mL of **1-Ethylcyclopentanol** is placed in the test tube with a small magnetic stir bar.[8]

- The test tube is placed in the heating block, and the thermometer is positioned with its bulb about 1 cm above the liquid surface.[8]
- The liquid is gently heated while stirring until it boils and a ring of condensing vapor is observed on the walls of the test tube.[8]
- The temperature at which this ring of refluxing liquid remains stable is recorded as the boiling point.[8]

2. Capillary Method (Siwoloboff Method):

This technique is another micro-method for boiling point determination.

- Apparatus: A capillary tube (sealed at one end), a small test tube (fusion tube), a thermometer, a heating bath (e.g., Thiele tube or aluminum block), and a rubber band or wire to attach the tubes to the thermometer.[5][7]
- Procedure:
 - A few milliliters of **1-Ethylcyclopentanol** are placed in the small test tube.[5][6]
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the liquid.[5][6]
 - The test tube is attached to a thermometer, and the assembly is heated in a heating bath. [6]
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[6][8]
 - Heating is discontinued, and the liquid is allowed to cool.[6]
 - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[6][8]

3. Simple Distillation Method:

For larger quantities of the substance, a simple distillation provides an accurate boiling point.[5]

- Apparatus: A distillation flask, a condenser, a receiving flask, a thermometer, and a heating mantle.
- Procedure:
 - A sample of **1-Ethylcyclopentanol** (at least 5 mL) is placed in the distillation flask along with boiling chips.[\[5\]](#)
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask.
 - The liquid is heated to a boil, and the vapor is allowed to pass into the condenser.
 - The temperature is recorded when the condensing vapor results in a stable temperature reading on the thermometer. This stable temperature is the boiling point.[\[7\]](#)

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$).[\[9\]](#)

1. Using a Graduated Cylinder and Balance:

This is a straightforward method for determining density.

- Apparatus: An electronic balance and a graduated cylinder.
- Procedure:
 - The mass of a clean, dry graduated cylinder is measured using an electronic balance.[\[10\]](#)
 - A known volume of **1-Ethylcyclopentanol** is added to the graduated cylinder. The volume is read from the bottom of the meniscus.[\[9\]](#)[\[10\]](#)
 - The combined mass of the graduated cylinder and the liquid is measured.[\[10\]](#)
 - The mass of the liquid is calculated by subtracting the mass of the empty cylinder.[\[10\]](#)
 - The density is calculated by dividing the mass of the liquid by its volume.[\[9\]](#) For improved accuracy, the measurements should be repeated multiple times, and the average density

calculated.[9][10]

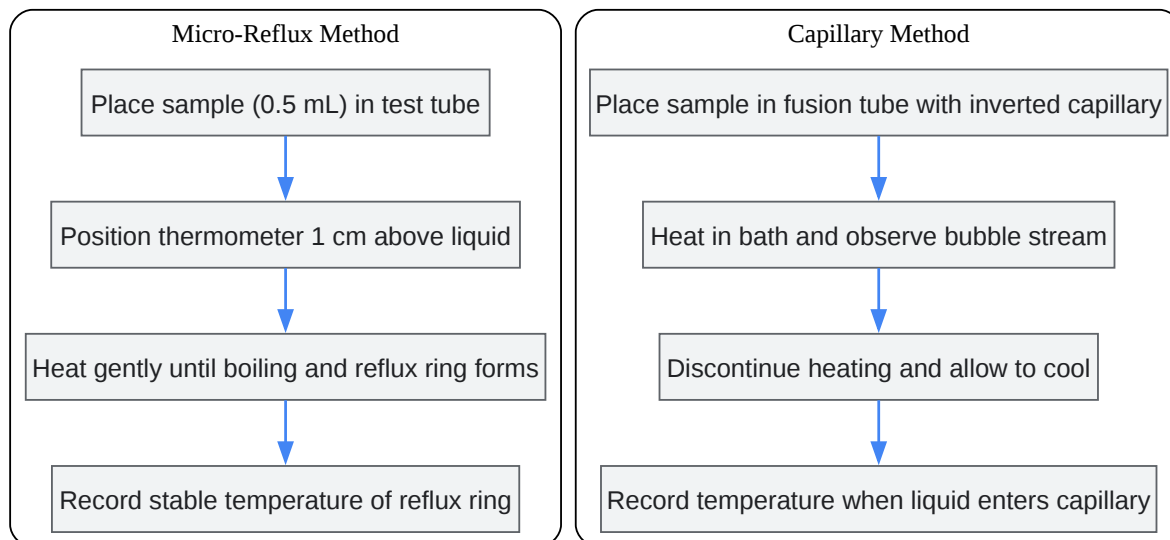
2. Using a Pycnometer (Density Bottle):

A pycnometer provides a more accurate measurement of density.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it) and an electronic balance.
- Procedure:
 - The mass of the clean, dry, and empty pycnometer is determined.
 - The pycnometer is filled with **1-Ethylcyclopentanol**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
 - The mass of the filled pycnometer is measured.
 - The pycnometer is emptied, cleaned, and filled with a reference substance of known density (e.g., distilled water) at the same temperature.
 - The mass of the pycnometer filled with the reference substance is measured.
 - The volume of the pycnometer (and thus the volume of the **1-Ethylcyclopentanol**) can be calculated from the mass and known density of the reference substance.
 - The density of **1-Ethylcyclopentanol** is then calculated by dividing its mass by the determined volume.

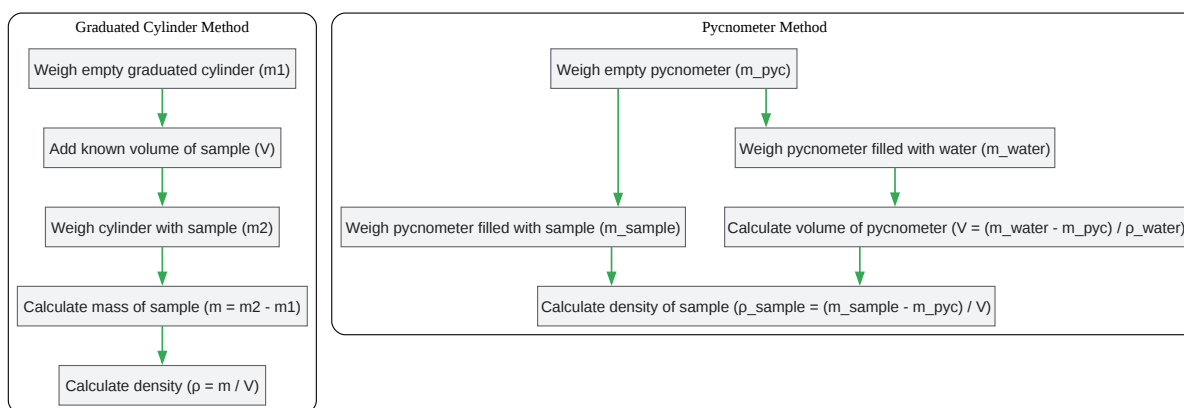
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures for determining the boiling point and density of **1-Ethylcyclopentanol**.



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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.

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